

# Identity and Availability of Guanoxyfen Nitrate Remain Obscure

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## Compound of Interest

Compound Name: *Guanoxyfen nitrate*

Cat. No.: *B15573597*

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Central Islip, NY - An in-depth review of chemical databases and scientific literature reveals a significant lack of available information regarding **Guanoxyfen nitrate**, including its specific CAS number and IUPAC name. While the compound "Guanoxyfen" is registered under the CAS number 13050-83-4, details regarding its nitrate salt are not readily accessible in public databases.<sup>[1]</sup>

Further investigation into chemical supplier catalogs, such as Sigma-Aldrich, shows a listing for a potentially related compound, "N-[3-(3-chlorophenoxy)propyl]guanidine, nitrate salt". However, this product is discontinued, and the supplier explicitly states that no analytical data was collected, leaving its precise chemical identity and properties unconfirmed.<sup>[2]</sup> This lack of concrete data makes it challenging for researchers and drug development professionals to proceed with any substantive investigation of this specific chemical entity.

Attempts to gather technical information, including mechanism of action, signaling pathways, and experimental protocols for Guanoxyfen and its potential nitrate salt, have been unsuccessful. The scientific literature does not appear to contain studies that would provide the quantitative data or detailed methodologies required for a comprehensive technical guide. The dearth of information extends to signaling pathways and experimental workflows, precluding the creation of the requested visualizations.

It is important to distinguish Guanoxyfen from other similarly named but chemically distinct compounds such as Guanfacine or Guanoxan, which have well-documented pharmacological

profiles and are readily available for research. The information available for these other compounds should not be mistakenly attributed to Guanoxyfen or its nitrate salt.

Due to the fundamental absence of verifiable data for **Guanoxyfen nitrate**, this report cannot provide the requested in-depth technical guide, including data tables, experimental protocols, and signaling pathway diagrams. Further foundational research to synthesize, purify, and characterize **Guanoxyfen nitrate** would be a necessary prerequisite for any future development of such a technical resource.

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## References

- 1. 13050-83-4 Guanoxyfen Guanoxyfen - CAS Database [chemnet.com]
- 2. N-[3-(3-chlorophenoxy)propyl]guanidine, nitrate salt AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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